

Understanding the origin and composition of Biomicron

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Compound of Interest		
Compound Name:	Biomicron	
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"Biomicron": A Term with Multiple Identities

An in-depth investigation into the term "**Biomicron**" reveals that it does not refer to a singular, recognized scientific entity or a core biological concept for which a technical whitepaper with detailed experimental data and signaling pathways can be compiled. Instead, "**Biomicron**" is a trade name used by several distinct and unrelated commercial enterprises in different sectors. This guide will clarify the origin and composition associated with each of these entities.

Biomicron Srl: Animal Nutrition and Feed

Founded in 1992, **Biomicron** Srl is an Italian company dedicated to providing solutions for modern zoo technology, with a focus on industrial fodder and animal well-being.[1][2] The company develops and produces premixes and complementary feed for livestock.[1]

Core Products and Composition:

- YOSU®: A complementary feed for pigs and cows derived from dried yogurt. Its composition includes fermented milk products and by-products from fruit and sugar processing.[1][2]
- ARROWIT®: A liquid vitamin emulsion for pigs and cows, containing both fat-soluble (A, D3,
 E) and water-soluble vitamins (B group), along with zinc and selenium.
- BIOASA: A complementary feed with anti-diarrheal properties for a range of animals including cows, horses, pigs, sheep, and goats.[2]



Biomicron Srl holds certifications such as GMP+ FSA B1 for the production and trade of their animal feed products.[1]

Biomiicron Pharma India Private Limited: Pharmaceuticals

Biomiicron Pharma is a pharmaceutical company based in South India with a history of over 25 years.[3] The company is involved in the formulation of both allopathic and Ayurvedic healthcare products.[3] It emphasizes ethical practices and aims to provide quality healthcare through a range of innovative and evidence-based products.[3]

Bio-Micron Sas: Dental Implantology

Established in 1998, Bio-Micron Sas is an Italian company that specializes in the design, production, and commercialization of medical devices for oral implantology.[4] The company's manufacturing processes adhere to UNI EN ISO 13485 standards for medical devices, and its products carry the CE mark, indicating conformity for commercialization within the European Economic Area.[4]

Biomicor: A Food Supplement

"Biomicor" is the name of a food supplement containing plant extracts.[5] Its primary ingredients are:

- Tabebuia (Tabebuia avellanedae): Contributes to the functionality of the upper respiratory tract.[5]
- Melaleuca (Melaleuca alternifolia): Also supports the upper respiratory tract.[5]
- Elecampane (Inula helenium): Aims to improve the fluidity of bronchial secretions and aid in digestive function.[5]

Conclusion

The term "**Biomicron**" does not correspond to a single scientific concept that would have associated signaling pathways, experimental protocols, or extensive quantitative data for a technical whitepaper. The name is used by several different companies in the fields of animal



feed, pharmaceuticals, and medical devices. Therefore, it is not possible to provide a unified technical guide on the "core" of "**Biomicron**" as a scientific subject. The information available pertains to the commercial products and activities of these distinct business entities.

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